

Essential Safety and Handling Guide for Tripropylene Glycol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tripropylene*

Cat. No.: *B076144*

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This guide provides immediate, essential safety protocols and logistical information for handling **Tripropylene** Glycol (CAS No. 24800-44-0) in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals. While some sources may use "**Tripropylene**" and "**Tripropylene** Glycol" interchangeably, this document specifically addresses the safety protocols for **Tripropylene** Glycol, a common laboratory chemical.

Quantitative Safety Data

For quick reference, the key quantitative safety and physical property data for **Tripropylene** Glycol are summarized below.

Property	Value	References
Flash Point	145 °C (293 °F)	[1][2]
Boiling Point	270 °C (518 °F)	[1][3]
Auto-ignition Temperature	232 °C (449.6 °F)	[1][2][3]
Oral LD50 (Rat)	> 2,000 mg/kg bw	[1]
Dermal LD50 (Rabbit)	> 16,320 mg/kg bw	[1]
Vapor Pressure	0.26 Pa @ 25°C	[3]
Molecular Weight	192.26 g/mol	[2]
NFPA Health Rating	0 (Poses no health hazard)	[1]
NFPA Fire Rating	1 (Requires preheating for ignition)	[1]
NFPA Reactivity Rating	0 (Normally stable)	[1]

Operational Plan for Safe Handling

Adherence to the following step-by-step procedures is critical for minimizing risks associated with handling **Tripropylene** Glycol.

1. Pre-Handling Preparations:

- Training: Before working with **Tripropylene** Glycol, ensure you are trained on its proper handling and storage procedures.[4]
- Area Preparation: Work in a well-ventilated area to prevent the formation of vapor.[5] Ensure an eye wash fountain and emergency shower are immediately accessible.[4]
- Eliminate Ignition Sources: Prohibit smoking and open flames in the handling and storage areas.[4] Use non-sparking tools and ensure all metal containers for transfer are grounded and bonded.[1][4]

2. Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles with side shields.[6][7] A face shield may be required if there is a significant splash hazard.[8]
- Skin Protection: Wear protective gloves; Nitrile rubber (NBR) with a material thickness of >0.11 mm is a suitable option.[6] Wear a lab coat and ensure skin is covered.[8]
- Respiratory Protection: Under normal use with adequate ventilation, respiratory protection is not typically required.[7] If operations generate mists or ventilation is inadequate, use a NIOSH-approved respirator for organic vapors.[7][8]

3. Handling Procedure:

- Container Handling: Keep containers tightly closed when not in use.[5][9]
- Avoiding Incompatibles: **Tripropylene** Glycol is incompatible with strong acids, strong bases, and oxidizing agents (e.g., perchlorates, peroxides, nitrates).[4][5]
- Personal Hygiene: Wash hands and other exposed areas with mild soap and water before eating, drinking, or smoking, and after finishing work.[5] Do not eat, drink, or smoke in the handling area.[10]

4. Storage:

- Conditions: Store in the original, tightly closed container in a cool, well-ventilated place.[5] The recommended storage temperature is 15–25 °C.[6]
- Location: Keep away from ignition sources, direct sunlight, and incompatible materials.[5]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **Tripropylene** Glycol in suitable, closed, and properly labeled containers for disposal.[1]

2. Disposal Method:

- Dispose of the chemical in a safe manner according to local and national regulations.[5]
- Disposal options may include removal to a licensed chemical destruction plant or controlled incineration with flue gas scrubbing.[1]
- Do not discharge into sewers or waterways.[1][10] It may be necessary to contain and dispose of **Tripropylene** Glycol as a hazardous waste; contact your state or regional EPA office for specific guidance.[4]

3. Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and then offered for recycling or reconditioning.[1]
- Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[1]

Emergency Procedures

Immediate and appropriate responses to emergencies can significantly mitigate potential harm.

Spill Response Workflow

The following diagram outlines the logical steps for responding to a **Tripropylene** Glycol spill.



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Workflow for responding to a **Tripropylene** Glycol spill.

First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Move the affected person to fresh air and allow them to rest.	[5][9]
Skin Contact	Remove contaminated clothing. Wash all exposed skin with mild soap and water, followed by a warm water rinse.[4][5]	[4][5]
Eye Contact	Rinse immediately and cautiously with plenty of water for several minutes. Remove contact lenses if possible. If irritation persists, seek medical attention.[1][5]	[1][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek emergency medical attention.	[5]

Fire-Fighting

- Suitable Extinguishing Media: Use foam, dry powder, carbon dioxide, water spray, or sand.[5]
- Unsuitable Media: Do not use a heavy water stream.[5]
- Instructions: Use water spray to cool exposed containers.[4][5] Firefighters should wear proper protective equipment, including respiratory protection, and exercise caution.[5] Prevent fire-fighting water from entering the environment.[5]

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